

Dehydroaripiprazole-d8 Certified Reference Material: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dehydroaripiprazole-d8

Cat. No.: B12411159

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dehydroaripiprazole-d8**, a certified reference material (CRM) essential for the accurate quantification of dehydroaripiprazole, the primary active metabolite of the atypical antipsychotic drug aripiprazole. This document details the manufacturers and availability of this CRM, its physicochemical properties, and its application in analytical methodologies, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for therapeutic drug monitoring and pharmacokinetic studies.

Manufacturers and Availability

Dehydroaripiprazole-d8 is available from several reputable manufacturers and suppliers of certified reference materials. The products are typically offered as solutions in various solvents or as neat materials. Below is a summary of offerings from prominent suppliers.

Manufa cturer/S upplier	Product Name	Catalog Number	Form	Concent ration	Solvent	Purity	Storage
Cerilliant (Sigma- Aldrich)	Dehydro Aripipraz ole-D8 solution	D-178	Solution	100 µg/mL	Methanol with 5% 1 N HCl	Certified Referenc e Material	-20°C
LGC Standard s	Dehydro Aripipraz ole-d8 Hydrochl oride	TRC- D229152	Neat	-	-	>95% (HPLC)	-20°C
Santa Cruz Biotechn ology	Dehydro Aripipraz ole-d8 Hydrochl oride	sc- 479471	Neat	-	-	-	-20°C
MedChe mExpres s	Dehydro Aripipraz ole-d8 (hydrochl oride)	HY- 113575S	Solid	-	-	97.58% (HPLC)	-20°C, protect from light
United States Biological	Dehydro aripipraz ole-d8, Hydrochl oride	D1959- 01	Highly Purified	-	-	-	-20°C

Physicochemical Properties

A summary of the key physicochemical properties of **Dehydroaripiprazole-d8** is presented below. These properties are essential for method development and analytical validation.

Property	Value	Source
Chemical Name	7-[4-[4-(2,3-Dichlorophenyl)-1-piperazinyl-d8]butoxy]-2(1H)-quinolinone	[1]
Molecular Formula	C ₂₃ H ₁₇ D ₈ Cl ₂ N ₃ O ₂	[2]
Molecular Weight	454.42 g/mol	[2]
CAS Number	1215383-78-0 (hydrochloride salt)	[3]
Appearance	White to off-white solid	[3]

Experimental Protocols: Application in Bioanalysis

Dehydroaripiprazole-d8 is primarily utilized as an internal standard (IS) in the quantitative analysis of dehydroaripiprazole and aripiprazole in biological matrices such as plasma and serum. Its deuterated nature ensures that it co-elutes with the non-labeled analyte and exhibits similar ionization efficiency in mass spectrometry, while being distinguishable by its higher mass. This allows for accurate correction of variations in sample preparation and instrument response.

Sample Preparation for LC-MS/MS Analysis

A common method for extracting aripiprazole and dehydroaripiprazole from plasma involves protein precipitation.

Protocol:

- To 100 µL of plasma sample, add an appropriate amount of **Dehydroaripiprazole-d8** internal standard solution.
- Add 300 µL of a protein precipitating agent (e.g., acetonitrile or methanol).
- Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.

- Centrifuge the sample at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or a well plate for LC-MS/MS analysis.

LC-MS/MS Method Parameters

The following are typical starting parameters for an LC-MS/MS method for the simultaneous quantification of aripiprazole and dehydroaripiprazole. Method optimization is recommended for specific instrumentation and applications.

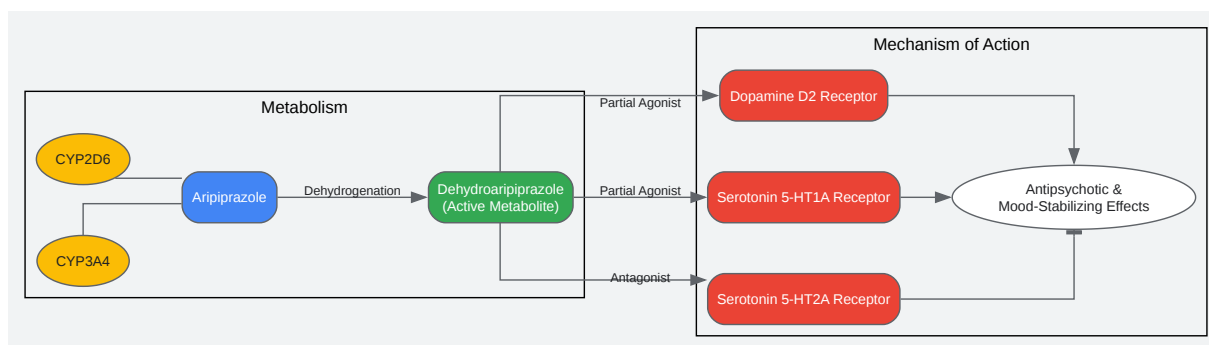
Parameter	Typical Value
LC Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Start with a low percentage of B, ramp up to a high percentage of B, then return to initial conditions for equilibration.
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
MS/MS Transitions	Analytes: Aripiprazole, Dehydroaripiprazole Internal Standard: Dehydroaripiprazole-d8 (monitor appropriate precursor and product ions)

Signaling Pathways and Mechanism of Action

Dehydroaripiprazole shares a similar pharmacological profile with its parent compound, aripiprazole. It acts as a partial agonist at dopamine D2 and serotonin 5-HT1A receptors and as

an antagonist at the serotonin 5-HT_{2A} receptor. This "dopamine-serotonin system stabilizer" activity is believed to be responsible for its antipsychotic and mood-stabilizing effects.

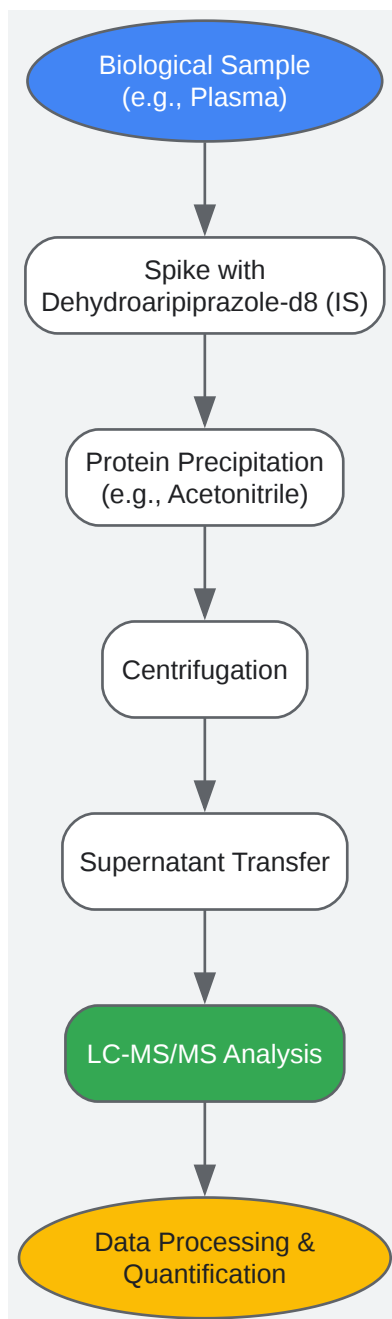
The following diagram illustrates the metabolic conversion of aripiprazole to dehydroaripiprazole and their shared mechanism of action at key neurotransmitter receptors.



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Caption: Metabolism of Aripiprazole and Mechanism of Action of Dehydroaripiprazole.

The following diagram illustrates the general workflow for the quantification of dehydroaripiprazole in a biological sample using **Dehydroaripiprazole-d8** as an internal standard.



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Caption: Bioanalytical Workflow for Dehydroaripiprazole Quantification.

Conclusion

Dehydroaripiprazole-d8 certified reference material is an indispensable tool for researchers and clinicians involved in the study of aripiprazole and its metabolism. Its commercial availability from multiple suppliers ensures accessibility for the development and validation of

robust and accurate analytical methods. The use of this deuterated internal standard in LC-MS/MS assays provides high-quality data for pharmacokinetic assessments, therapeutic drug monitoring, and other clinical and research applications, ultimately contributing to the safe and effective use of aripiprazole.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Aripiprazole has functionally selective actions at dopamine D2 receptor-mediated signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. youtube.com [youtube.com]
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